

2,2-Dibromoadamantane: A Comprehensive Spectroscopic & Synthetic Guide[1]

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Compound of Interest

Compound Name: 2,2-Dibromoadamantane

CAS No.: 7314-84-3

Cat. No.: B3281222

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Introduction & Significance

2,2-Dibromoadamantane (CAS: 7314-84-3) is a critical geminal dihalide intermediate in diamondoid chemistry. Unlike its bridgehead isomer (1,3-dibromoadamantane), the 2,2-isomer possesses a gem-dibromide functionality at the secondary carbon bridge, imparting unique reactivity. It serves as a primary precursor for the synthesis of adamantylideneadamantane (a sterically congested alkene) and various spiro-adamantane derivatives used in antiviral and neurological drug development.

This guide provides a definitive reference for the spectroscopic characterization (NMR, IR, MS) and synthesis of **2,2-dibromoadamantane**, distinguishing it from common isomers to ensure experimental precision.

Synthesis & Preparation Protocol

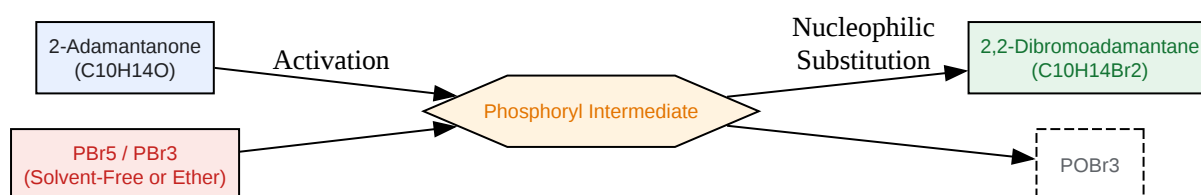
The synthesis of **2,2-dibromoadamantane** is classically achieved through the gem-bromination of 2-adamantanone using phosphorus pentabromide (

). This method is preferred for its high conversion rates and specificity toward the ketone functionality.

Reaction Scheme

The transformation involves the nucleophilic attack of bromide on the activated phosphorylated intermediate, followed by elimination of phosphoryl bromide (

).



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Caption: Synthesis of **2,2-dibromoadamantane** via gem-bromination of 2-adamantanone.

Experimental Procedure

- Reagent Preparation: Freshly prepare by adding bromine () dropwise to phosphorus tribromide () at 0°C under atmosphere.
- Reaction: Add 2-adamantanone (1.0 eq) to the (1.2 eq) mixture. The reaction can be performed neat or in petroleum ether.[1]
- Conditions: Stir at room temperature for 24–48 hours. Monitoring by TLC is difficult due to low polarity; GC-MS is recommended.
- Work-up: Pour the mixture onto crushed ice (Caution: Exothermic hydrolysis of

-).
-).
- Purification: Wash organic layer with saturated and brine. Dry over .^[2]^[3] Recrystallize from methanol or ethanol to yield white crystalline needles.

Spectroscopic Characterization

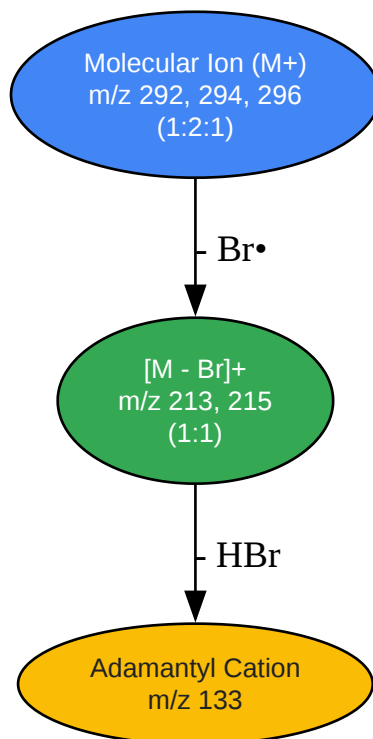
A. Mass Spectrometry (MS)

The mass spectrum of **2,2-dibromoadamantane** is dominated by the isotopic signature of the two bromine atoms.

- Molecular Ion (): The compound displays a characteristic 1:2:1 triad pattern due to the natural abundance of and isotopes.
 - m/z 292:
(Relative Intensity: ~50%)
 - m/z 294:
(Relative Intensity: ~100%, Base Peak usually M-Br)
 - m/z 296:
(Relative Intensity: ~50%)
- Fragmentation:
 - m/z 213/215: Loss of one bromine atom
. This is often the base peak (100%) due to the stability of the 2-adamantyl cation.

- o m/z 133: Loss of the second bromine

, forming the adamantyl skeleton.



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Caption: Primary fragmentation pathway in Electron Impact (EI) Mass Spectrometry.

B. Nuclear Magnetic Resonance (NMR)

The high symmetry (

) of the adamantane cage simplifies the NMR spectra.

H NMR (Proton)

Unlike 1- or 2-monobromoadamantane, **2,2-dibromoadamantane** has no protons on the C2 carbon. The spectrum consists of broad multiplets corresponding to the bridgehead and methylene protons.

Position	Type	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H1, H3	CH	2.65 – 2.80	Broad Singlet	2H	Bridgehead protons adjacent to . Deshielded by inductive effect.[4]
H4, H10		2.30 – 2.45	Multiplet	4H	Methylene protons to bridgeheads.
H5, H7	CH	1.95 – 2.10	Broad Singlet	2H	Distal bridgehead protons.
H6, H8, H9		1.70 – 1.85	Multiplet	6H	Remaining methylene protons (cage).

Note: Shifts are reported in

. Values may vary slightly (

ppm) depending on concentration.

C NMR (Carbon)

The spectrum is definitive for confirming the gem-dibromo substitution. The C2 carbon appears significantly downfield but not as far as a ketone (

ppm).

Position	Type	Chemical Shift (, ppm)	Characteristics
C2		65.0 – 72.0	Diagnostic Peak. Quaternary carbon bonded to two Br atoms.
C1, C3	CH	48.0 – 52.0	Bridgehead carbons adjacent to C2.
C4, C10		35.0 – 38.0	Methylene carbons.
C5, C7	CH	26.0 – 28.0	Distal bridgehead carbons.
C6, C8, C9		33.0 – 35.0	Distal methylene carbons.

C. Infrared Spectroscopy (IR)

The IR spectrum lacks the carbonyl stretch (

) of the starting material (1720 cm

), confirming conversion.

- C-Br Stretch: Strong bands in the fingerprint region at 650 – 750 cm

.

- C-H Stretch: Characteristic adamantane cage vibrations at 2850 – 2950 cm

(

C-H).

- Absence: No peak at 1700-1750 cm

(Ketone consumed).

Data Summary Table

Property	Value / Characteristic	Notes
Formula		
MW	294.03 g/mol	
Appearance	White crystalline solid	
Melting Point	162 – 164 °C	Varies with purity; distinct from 1,3-isomer (mp 112°C).
H NMR	2.70 (2H, bs), 2.35 (4H, m), 1.7-2.1 (8H, m)	No signal > 3.0 ppm (no H-C-Br).
C NMR	68.5 (C-Br , 50.2 (C1,3), 37.5, 27.0	C2 is quaternary.
MS (EI)	m/z 292:294:296 (1:2:1)	Isotopic triad is diagnostic.

References

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